

Application Notes and Protocols for SB-743921 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: SB-743921 hydrochloride

CAS No.: 940929-33-9

Cat. No.: B612140

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **SB-743921 hydrochloride**, a potent inhibitor of the kinesin spindle protein (KSP). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

SB-743921 hydrochloride is a small molecule inhibitor that specifically targets the kinesin spindle protein (KSP), also known as Eg5.[1][2] KSP is a motor protein that plays a critical role in the formation of the bipolar mitotic spindle during cell division.[3] By inhibiting KSP, SB-743921 disrupts spindle assembly, leading to mitotic arrest and subsequent apoptosis in proliferating cells.[3] This mechanism of action makes it a subject of interest in cancer research, particularly for its potential therapeutic applications against various cancer cell lines.[4][5]

These application notes provide the necessary information for the safe and effective use of **SB-743921 hydrochloride** in a laboratory setting.

Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's physical and chemical properties. The following table summarizes key quantitative data for **SB-743921 hydrochloride**.

Property	Value	Source(s)
Molecular Weight	553.52 g/mol	[3][4]
Formula	$C_{31}H_{33}ClN_2O_3 \cdot HCl$	[4]
Purity	≥98%	[4][5]
Appearance	Crystalline solid	[5]
Solubility in DMSO	Up to 100 mM (55.35 mg/mL)	[4]
Solubility in DMF	50 mg/mL	[5]
Solubility in Ethanol	20 mg/mL	[5]
Solubility in PBS (pH 7.2)	0.2 mg/mL	[5]

Experimental Protocols

Safety Precautions

Before handling **SB-743921 hydrochloride**, it is essential to review the Safety Data Sheet (SDS). Standard laboratory safety practices should be followed:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.[6]
- Avoid contact with skin and eyes.[6] In case of contact, rinse thoroughly with water.

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), a common solvent for this compound.

Materials:

- **SB-743921 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **SB-743921 hydrochloride** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SB-743921 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.54 mg of the compound (see calculation below).
- **Calculation of Mass:**
 - $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 553.52 \text{ g/mol} = 5.5352 \text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **SB-743921 hydrochloride** powder. For 5.54 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.

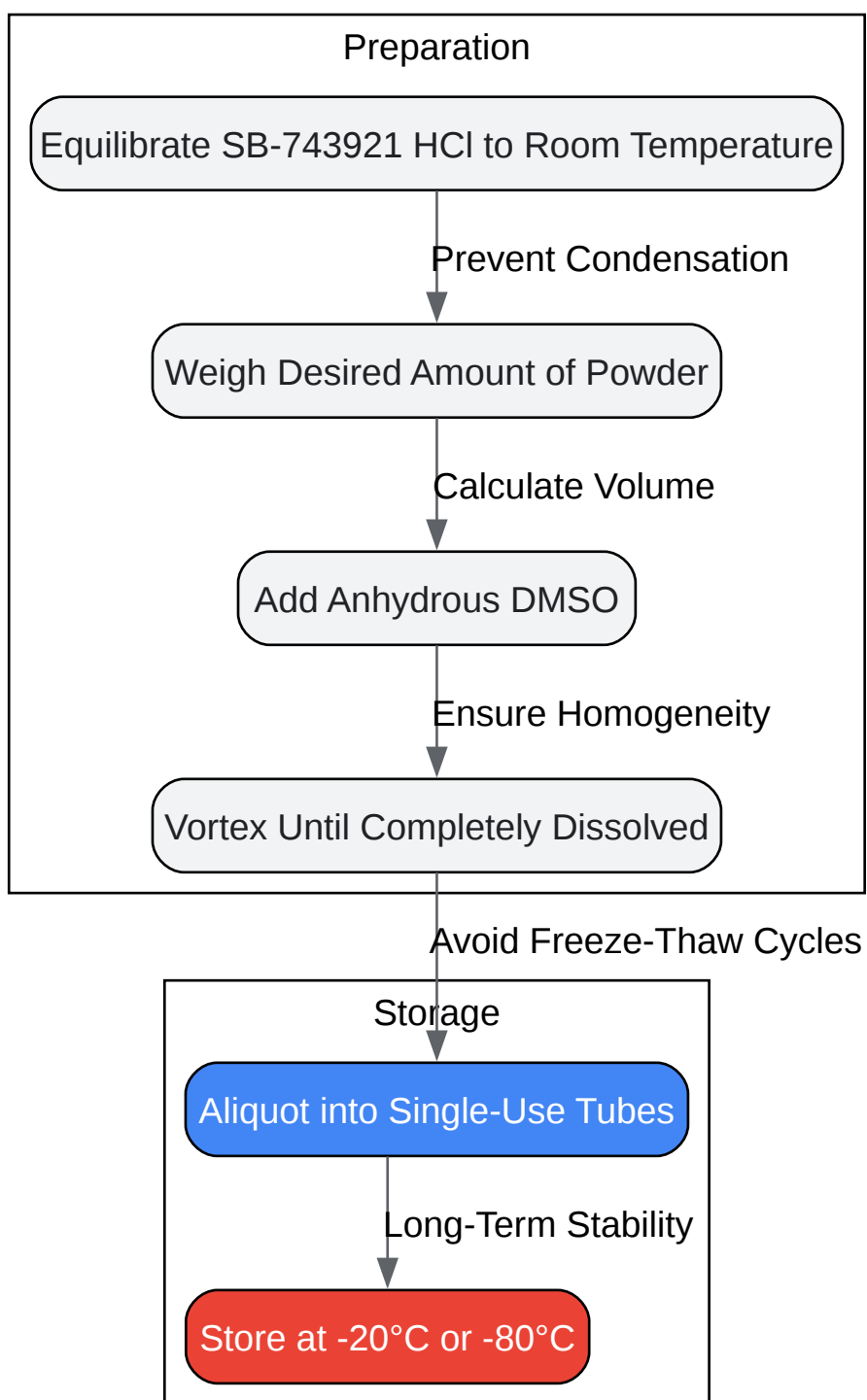
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber, or foil-wrapped tubes.^{[2][7]}
 - Store the aliquots at -20°C for long-term storage (up to 1 month) or at -80°C for extended periods (up to 6 months).^[2] Properly stored, the compound is stable for at least 4 years.^[5]

Visualizations

SB-743921 Hydrochloride Stock Solution Preparation

Workflow

The following diagram illustrates the key steps for preparing a stock solution of **SB-743921 hydrochloride**.

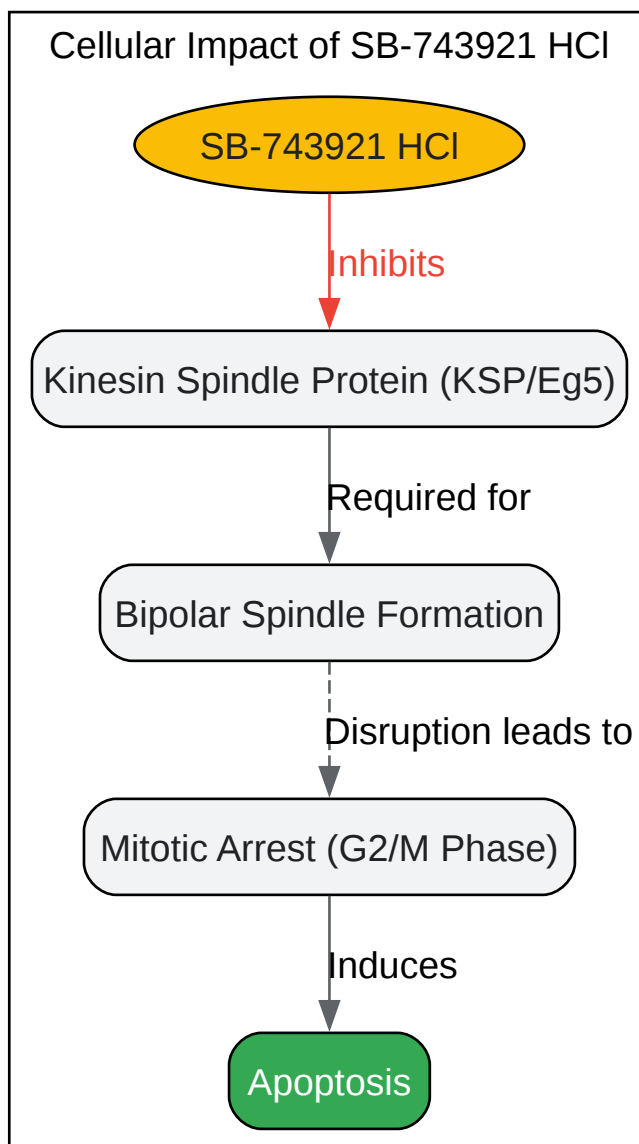


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Caption: Workflow for preparing **SB-743921 hydrochloride** stock solution.

Simplified Signaling Pathway of SB-743921 Hydrochloride

This diagram shows the mechanism of action of **SB-743921 hydrochloride** in inhibiting cell division.



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Caption: Mechanism of action of **SB-743921 hydrochloride**.

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